

Technical Support Center: Bis(2-propoxyethyl) adipate Stability & Storage

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Compound of Interest

Compound Name: *1,6-Bis(2-propoxyethyl) hexanedioate*
Cat. No.: *B8180226*

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Status: Operational | Tier: Level 3 (Senior Scientific Support)

Core Stability Profile & Degradation Mechanisms

The Scientist's Perspective: Bis(2-propoxyethyl) adipate is a "hybrid" molecule containing two distinct functional groups that dictate its shelf-life: ester linkages (susceptible to moisture) and glycol ether side chains (susceptible to oxygen). Understanding this duality is critical for drug development applications where impurity profiles are strictly regulated.

A. The "Two-Front" War on Stability

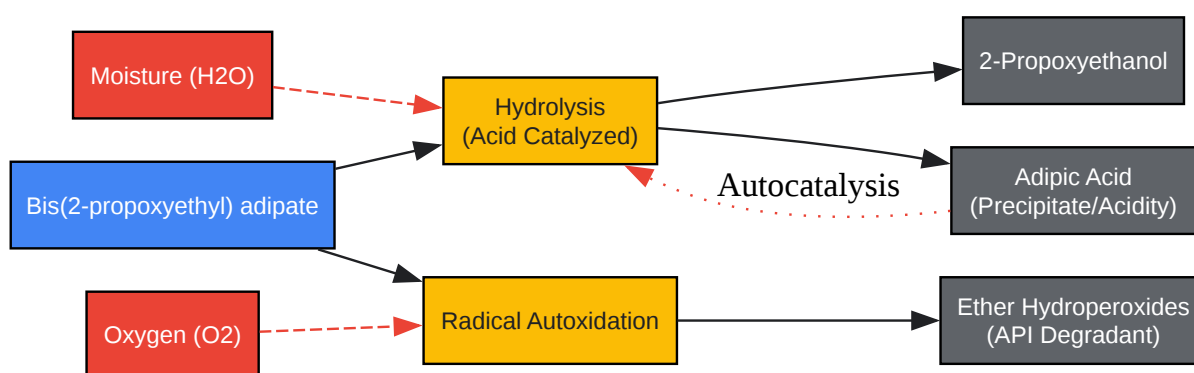
You are fighting two different degradation pathways simultaneously.

- Hydrolytic Cleavage (Moisture Driven):
 - Mechanism: Water molecules attack the carbonyl carbon of the adipate ester. This reaction is autocatalytic. As the ester hydrolyzes, it releases Adipic Acid. The increasing acidity (concentration) accelerates further hydrolysis.

- Result: Rise in Acid Number (AN), formation of free 2-propoxyethanol, and potential precipitation of adipic acid crystals in cold storage.
- Ether Autoxidation (Oxygen Driven):
 - Mechanism: The propoxyethyl tail contains ether linkages (). The hydrogens on the carbon adjacent to the ether oxygen are susceptible to radical abstraction by atmospheric oxygen.
 - Result: Formation of organic hydroperoxides.[1] These are shock-sensitive in high concentrations and can oxidatively degrade Active Pharmaceutical Ingredients (APIs) even at trace levels (ppm).

B. Degradation Pathway Visualization

The following diagram maps the kinetic risks associated with improper storage.



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Figure 1: Dual degradation pathways showing the autocatalytic nature of hydrolysis and the oxidative risk of peroxide formation.

Storage Protocols & Shelf-Life Extension

Directive: Treat this material as a Class B Peroxide Former and a moisture-sensitive ester.

Recommended Storage Conditions

Parameter	Specification	Scientific Rationale
Temperature	2°C – 8°C (Refrigerated)	Lowers kinetic energy, significantly retarding the rate of radical propagation (peroxides) and hydrolysis.
Atmosphere	Nitrogen () or Argon Blanket	Displaces to prevent ether oxidation.[1] Displaces humid air to prevent hydrolysis.
Container	Amber Glass / Tightly Sealed	Amber glass blocks UV light (a radical initiator). Plasticizers in PVC containers may leach; glass is inert.
Stabilizer	BHT (2,6-Di-tert-butyl-4-methylphenol)	Critical: If permissible in your formulation, maintain 50–100 ppm BHT to scavenge free radicals before they attack the ether bond.

The "Golden Rule" of Headspace

Every time you open the bottle, you introduce moisture and oxygen.

- Protocol: After dispensing, immediately purge the headspace with dry nitrogen for 10–15 seconds before re-sealing. Parafilm is insufficient; use a cap with a chemically resistant liner (PTFE).

Troubleshooting & FAQs

Format: Scenario-Based Troubleshooting for the Laboratory.

Q1: "I see a slight haze or white crystals at the bottom of my bottle. Is it safe to use?"

Diagnosis: Likely Adipic Acid precipitation. Root Cause: Hydrolysis has occurred. The ester bond cleaved, releasing adipic acid. Adipic acid has low solubility in the parent ester and precipitates out, especially in cold storage. Action:

- Do NOT heat to redissolve. This will accelerate degradation.
- Test Acid Number (AN). If AN > 1.0 mg KOH/g, the material is degraded beyond recovery for sensitive applications.
- Filtration? Filtering removes the crystals but leaves the acidic supernatant, which will continue to degrade autocatalytically. Discard the lot.

Q2: "My API is degrading rapidly when formulated with this solvent, but the solvent looks clear."

Diagnosis: Peroxide Contamination. Root Cause: The ether linkages oxidized. Peroxides are colorless and soluble, so there is no visual cue. They are potent oxidizers of amine or sulfur-containing drugs. Action:

- Perform a Peroxide Test immediately. (See Section 4).
- Limit: For pharmaceutical use, peroxides should typically be < 10 ppm (or stricter depending on API sensitivity).
- Prevention: Ensure the next lot contains an antioxidant (like BHT) if your formulation allows.

Q3: "Can I extend the shelf life past the manufacturer's expiration date?"

Diagnosis: Risk Assessment required. Analysis:

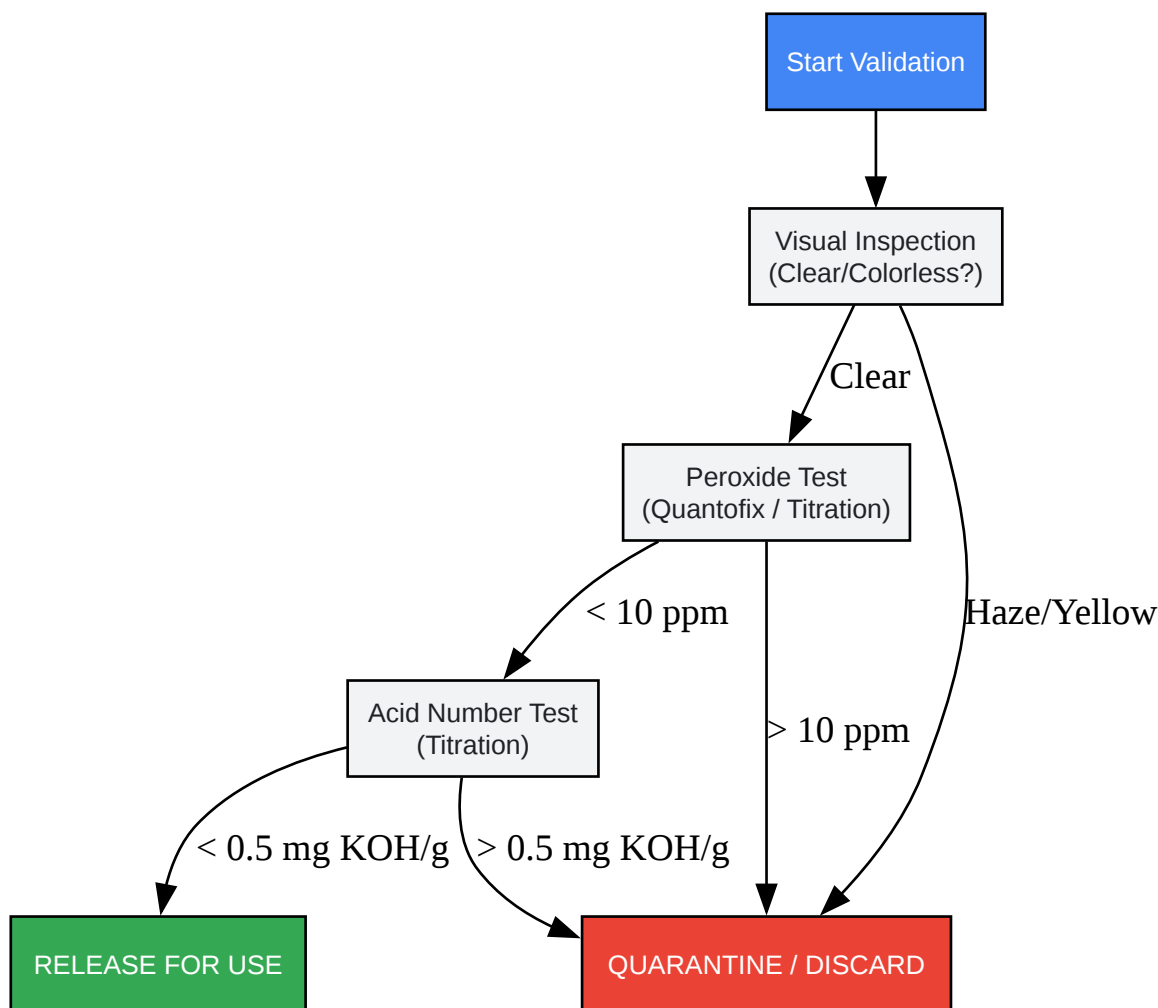
- If stored at Room Temp (RT) without
: No.
- If stored at 4°C with

and unopened: Possibly. Protocol: You must re-validate Acid Number and Peroxide Value. If both are within spec, you may extend by 3–6 months. Do not extend indefinitely as inhibitors (BHT) are consumed over time.

Analytical Validation Protocols

Use these methods to validate the integrity of your material before critical experiments.

Workflow: Go/No-Go Decision Tree



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Figure 2: Quality Control decision tree for assessing solvent integrity.

Protocol A: Rapid Peroxide Screening

- Method: Semi-quantitative peroxide test strips (e.g., Quantofix® Peroxide 25 or 100).
- Sensitivity: Detects 0–25 mg/L (ppm) hydroperoxides.
- Step-by-Step:
 - Dip the test strip into the solvent for 1 second.
 - Shake off excess liquid.
 - Wait 15 seconds (check manufacturer instructions).
 - Compare color to the scale.
 - Result: Any blue coloration indicates peroxides. For drug development, 0 ppm is the target.

Protocol B: Acid Number Titration (Standard)

- Reference: ASTM D974 or USP <401> (Fats and Fixed Oils).
- Principle: Titration of free fatty acids (Adipic acid) with Potassium Hydroxide (KOH).
- Reagents: 0.1 N KOH in isopropanol, Phenolphthalein indicator.
- Calculation:
 - = Normality of KOH
 - = Volume of KOH used for sample (mL)
 - = Volume of KOH used for blank (mL)
 - = Weight of sample (g)

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 8837, Bis(2-butoxyethyl) adipate (Analogous Structure Reference). Retrieved from [[Link](#)]

- Occupational Safety and Health Administration (OSHA). Guidance on Peroxide Forming Chemicals. (General mechanism for ether autoxidation). Retrieved from [[Link](#)]
- Jackson, H.L., et al. (1970). Control of Peroxidizable Compounds. Journal of Chemical Education, 47(3), A175. (Foundational text on ether peroxide management).
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(Note: While specific literature on the propoxy-derivative is rarer than the butoxy-derivative, the chemical behavior described herein is derived from the functional group chemistry of glycol ether adipates as a class.)

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